

comparing diallyl ester compounds applications

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Compound Focus: Diallyl oxalate

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Comparison of Diallyl Ester Compounds

Feature	Diallyl Phthalate (DAP)	Diallyl Disulfide (DADS)
Chemical Structure	Phthalate ester [1] [2]	Organosulfur compound [3] [4]
Primary Applications	Polymerizable plasticizer for plastics (e.g., PVC), packaging, and medical devices [5] [6]	Bioactive compound studied for anti-cancer, chemopreventive, and cytoprotective properties [3] [4]
Key Property	Enhances tensile strength and elongation; can cross-link to become permanent [5] [6]	Induces anti-tumor activity, apoptosis, DNA damage in cancer cells; protects against toxin-induced cytotoxicity [3] [4]
Key Experimental Findings	In PE plastic, >95% degradation under UV/DCCNa disinfection in 20 min [5]	Inhibits growth of colorectal cancer cells; combined exposure reduced EC-induced cytotoxicity and apoptosis [3] [4]

| **Quantitative Data** | - Enthalpy of combustion ($\Delta H^\circ_{\text{liquid}}$): -6960.1 kJ/mol [2]

- Detected in wastewater at $0.22 \pm 0.31 \mu\text{g/L}$ [5] | - Effective concentration range in cell studies: 10–120 μM [3]
- Reduces EC-mediated damage in Caco-2 and HepG2 cells [3] |

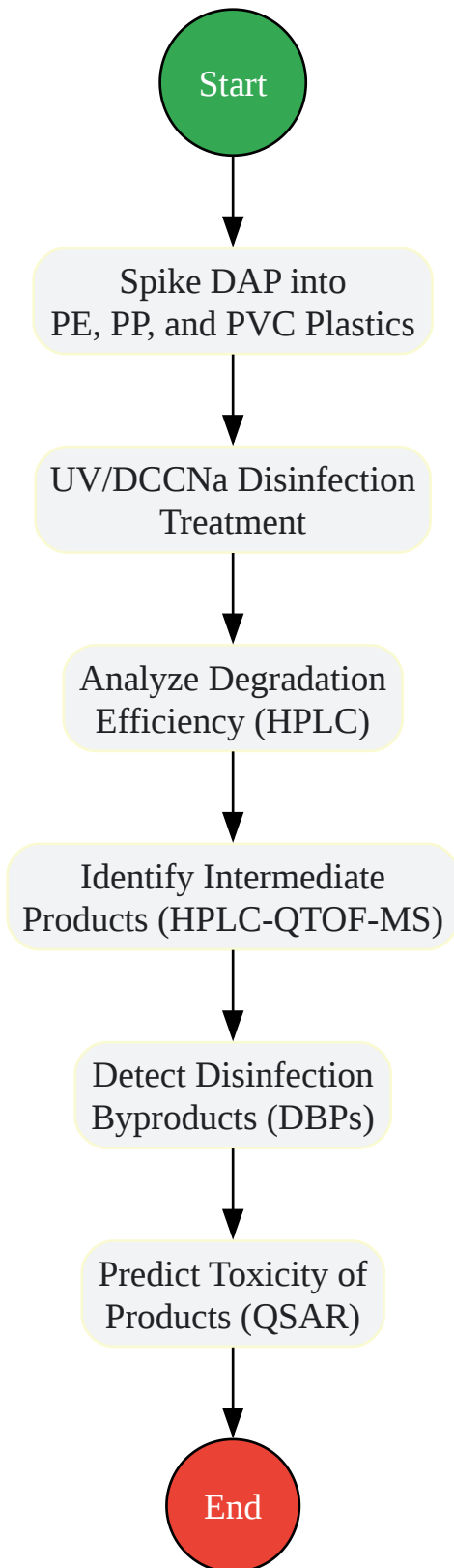
Experimental Data and Protocols

The experimental data for DAP and DADS are derived from different research contexts, reflecting their distinct applications.

Diallyl Phthalate (DAP) - Environmental Degradation and Disinfection Byproducts

One key study simulated the disinfection process for plastic packaging using Ultraviolet light with Sodium Dichloroisocyanurate (UV/DCCNa) [5].

- **Experimental Workflow:** The workflow below summarizes the methodology used to investigate DAP degradation under UV/DCCNa disinfection.



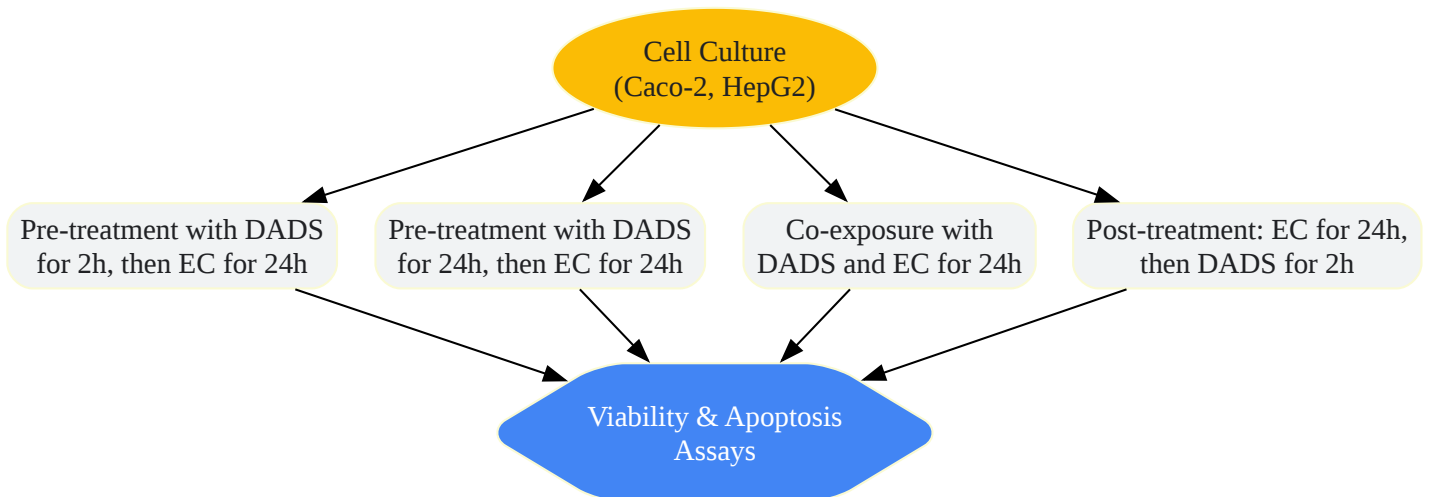
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- **Key Independent Variables:** Plastic type (Polyethylene (PE), Polypropylene (PP), Polyvinyl chloride (PVC)), disinfectant concentration, presence of typical water ions (e.g., HCO_3^- , Cl^-), and temperature [5].
- **Degradation Efficiency Measurement:** DAP concentration was monitored using High-Performance Liquid Chromatography (HPLC). The degradation efficiency was calculated based on its removal [5].
- **Intermediate and Byproduct Analysis:** Transformation products were identified using HPLC coupled with Quadrupole Time-of-Flight Mass Spectrometry (HPLC-QTOF-MS). The potential toxicity of these intermediates and the formation of regulated Disinfection Byproducts (DBPs) were also analyzed [5].

Diallyl Disulfide (DADS) - Cytoprotective and Anti-Cancer Effects

Experimental protocols for DADS focus on *in vitro* models to assess its biological activity.

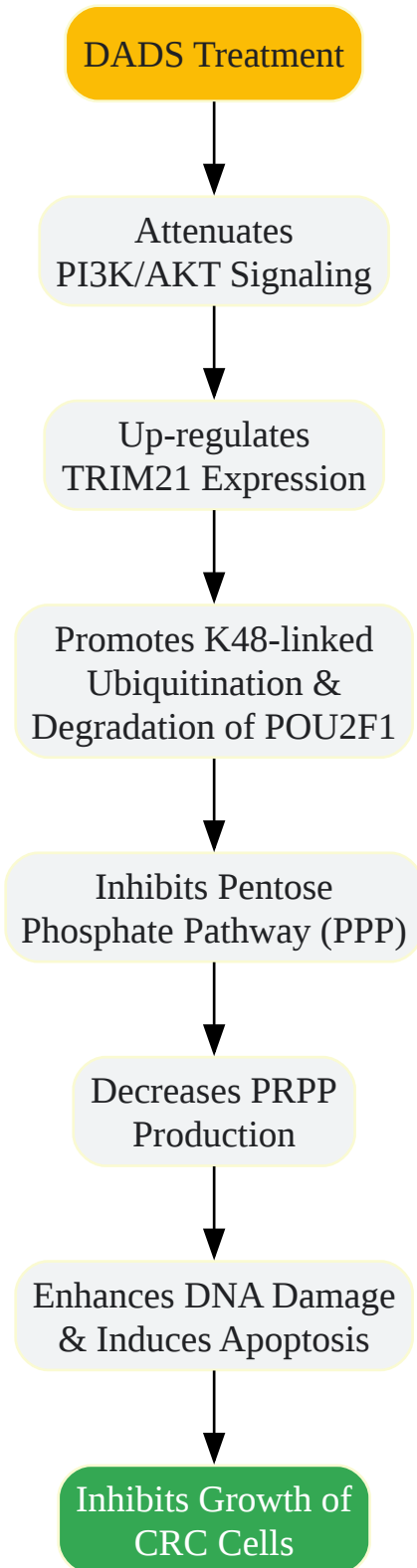
- **Cytoprotection Experimental Design:** To evaluate protection against Ethyl Carbamate (EC) toxicity, researchers used several exposure protocols in Caco-2 and HepG2 cell lines [3]. The design of these protocols is summarized below.



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- **Cell Viability Assay:** Measured using the resazurin assay. Fluorescence (530/590 nm excitation/emission) is proportional to the number of viable cells [3].
- **Apoptosis Detection:** Quantified using Annexin V-FITC/propidium iodide staining followed by flow cytometry to distinguish between live, early apoptotic, late apoptotic, and necrotic cells [3].

- **Anti-Cancer Mechanism Workflow:** Another study investigated DADS's anti-cancer mechanisms in colorectal cancer (CRC) cells, focusing on metabolic pathway disruption [4]. The proposed mechanism is illustrated below.



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Key Insights for Researchers

- **For Materials Science Researchers:** DAP's polymerizable nature is its key advantage [6]. If your work involves developing durable yet processable plastic materials, DAP is a relevant compound. The provided degradation protocol [5] is crucial for assessing its environmental impact during disinfection processes.
- **For Biomedical Scientists:** DADS is a promising natural compound for oncology and cytoprotection research [3] [4]. The experimental data suggests its efficacy hinges on the exposure protocol, with simultaneous or pre-treatment being most effective. Its multi-target mechanism, impacting key metabolic pathways like PPP, makes it a valuable tool for studying cancer cell metabolism.

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